

# Thermophysical Property Data of Branched-Chain Alcohols

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## Compound of Interest

Compound Name: 3-Ethyl-3-methyl-2-pentanol

Cat. No.: B15198077

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The thermophysical properties of branched-chain alcohols are crucial for process design, modeling, and formulation development. The data presented in the following tables has been compiled from various scientific sources to provide a comparative overview.

## Table 1: Temperature-Dependent Density of Branched-Chain Alcohols

Temperature (°C)	Isobutanol (g/cm <sup>3</sup> )	3-Methyl-1-butanol (Isopentanol) (g/cm <sup>3</sup> )	2-Methyl-1-butanol (g/cm <sup>3</sup> )
0	0.8171	0.8247[1]	-
10	0.8100	-	-
20	0.8025[2]	0.812	0.819
25	-	0.809[3]	0.815
30	-	-	-
40	0.7863	-	-
50	0.7778	-	-
60	0.7684	-	-
80	0.7490	-	-
100	0.7279	-	-

**Table 2: Temperature-Dependent Viscosity of Branched-Chain Alcohols**

Temperature (°C)	Isobutanol (mPa·s)	3-Methyl-1-butanol (Isopentanol) (mPa·s)	2-Methyl-1-butanol (mPa·s)
0	8.3	-	-
20	3.95[4]	4.20[5]	4.45[6]
24	-	3.86[3]	-
40	2.12	-	-
60	1.24	-	-
80	0.78	-	-
100	0.52	-	-

**Table 3: Temperature-Dependent Surface Tension of Branched-Chain Alcohols**

Temperature (°C)	Isobutanol (mN/m)	3-Methyl-1-butanol (Isopentanol) (mN/m)
20	23.0[2]	23.80
30	22.1	-

Note: Comprehensive temperature-dependent surface tension data for a wide range of branched-chain alcohols is limited in publicly available literature. The provided data represents values at specific temperatures. Empirical correlations are often used to model the surface tension of alcohols as a function of temperature[7][8][9].

**Table 4: Temperature-Dependent Thermal Conductivity of Branched-Chain Alcohols**

Temperature (K)	Isobutanol (W/m·K)	3-Methyl-1-butanol (Isopentanol) (W/m·K)	2-Methyl-1-butanol (W/m·K)
120	-	-	Data available in NIST database[10]
200	-	Data available in NIST database[11]	Data available in NIST database[10]
300	~0.145	Data available in NIST database[11]	Data available in NIST database[10]
400	-	Data available in NIST database[11]	Data available in NIST database[10]
500	-	Data available in NIST database[11]	Data available in NIST database[10]

Note: The NIST/TRC Web Thermo Tables provide critically evaluated thermophysical property data, including thermal conductivity, for a wide range of compounds over various

temperatures[10][11]. Due to the extensive nature of this data, representative values and references to the database are provided.

## Experimental Protocols

Accurate determination of thermophysical properties relies on precise and well-defined experimental methodologies. This section outlines the key protocols for measuring the properties discussed in this guide.

### Density Measurement: Vibrating Tube Densitometry

The vibrating tube densitometer is a highly accurate instrument for measuring the density of liquids.

**Principle:** A U-shaped tube is electromagnetically excited to oscillate at its natural frequency. This frequency changes when the tube is filled with a sample liquid; the denser the liquid, the lower the frequency of oscillation. The instrument measures the period of oscillation and relates it to the density of the sample.

Detailed Protocol:

- **Calibration:** The instrument is calibrated using two fluids of precisely known densities, typically dry air and deionized water. This calibration establishes the instrument's constants.
- **Sample Preparation:** The branched-chain alcohol sample is degassed to remove any dissolved air bubbles that could affect the measurement.
- **Temperature Control:** The measuring cell is brought to the desired temperature and allowed to stabilize. Precise temperature control is crucial as density is highly temperature-dependent.
- **Sample Injection:** The sample is injected into the clean, dry U-tube, ensuring no air bubbles are introduced.
- **Measurement:** The instrument excites the U-tube and measures the period of oscillation. Modern densitometers often perform this measurement automatically and display the density directly, corrected for temperature.

- **Data Acquisition:** Density measurements are recorded at a series of desired temperatures, allowing for the determination of the temperature-dependent density profile.

## Viscosity Measurement: Ostwald Viscometry

The Ostwald viscometer is a type of capillary viscometer used to measure the kinematic viscosity of a liquid.

**Principle:** The time taken for a fixed volume of liquid to flow through a capillary tube under the influence of gravity is measured. This flow time is proportional to the kinematic viscosity of the liquid.

Detailed Protocol:

- **Cleaning and Preparation:** The viscometer is thoroughly cleaned with a suitable solvent (e.g., acetone or ethanol) and dried completely to ensure no residues interfere with the measurement.
- **Temperature Equilibration:** The viscometer is placed in a constant temperature water bath to ensure the sample reaches and maintains the desired experimental temperature.
- **Sample Loading:** A precise volume of the branched-chain alcohol is introduced into the larger bulb of the viscometer.
- **Flow Time Measurement:** The liquid is drawn up into the other arm of the U-tube, above the upper timing mark. The time it takes for the meniscus of the liquid to fall from the upper to the lower timing mark is measured accurately using a stopwatch.
- **Replicate Measurements:** The measurement is repeated several times to ensure reproducibility and the average flow time is calculated.
- **Calculation:** The kinematic viscosity is calculated by comparing the flow time of the sample to that of a reference liquid with a known viscosity (often water) at the same temperature.

## Surface Tension Measurement: Wilhelmy Plate Method

The Wilhelmy plate method is a widely used technique for measuring the surface tension of liquids.

**Principle:** A thin platinum plate is suspended from a balance and brought into contact with the surface of the liquid. The force exerted on the plate by the liquid meniscus is measured. This force is directly proportional to the surface tension of the liquid.

**Detailed Protocol:**

- **Plate Preparation:** A platinum Wilhelmy plate is meticulously cleaned, typically by flaming it to remove any organic contaminants, to ensure complete wetting (a contact angle of zero).
- **Instrument Setup:** The cleaned plate is attached to a sensitive tensiometer (a high-precision balance).
- **Sample Placement:** The branched-chain alcohol sample is placed in a clean vessel on an adjustable stage beneath the plate.
- **Measurement:** The stage is raised until the liquid surface just touches the bottom edge of the plate. The force reading from the tensiometer is recorded.
- **Buoyancy Correction:** The plate is then immersed to a known depth, and the force is measured again to account for buoyancy.
- **Calculation:** The surface tension is calculated from the measured force, the perimeter of the plate, and the contact angle (assumed to be zero for a properly cleaned platinum plate).

## Thermal Conductivity Measurement: Transient Hot Wire Method

The transient hot wire (THW) method is a highly accurate and rapid technique for measuring the thermal conductivity of fluids.

**Principle:** A thin platinum wire immersed in the fluid is heated by a step-wise application of electrical power. The wire acts as both a line heat source and a resistance thermometer. The rate at which the wire's temperature increases over a short period (typically one second) is a function of the thermal conductivity of the surrounding fluid<sup>[12]</sup>.

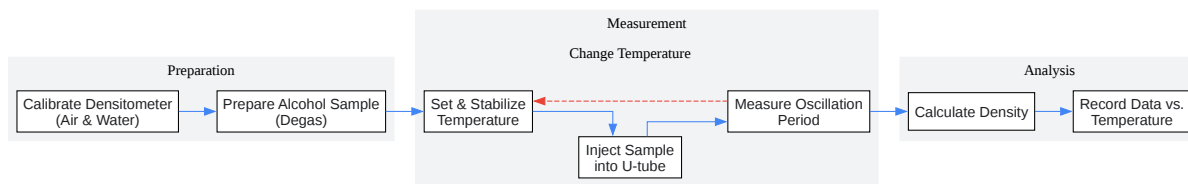
**Detailed Protocol:**

- **Cell Preparation:** The measurement cell containing the platinum wire is thoroughly cleaned and dried.
- **Sample Introduction:** The branched-chain alcohol sample is introduced into the cell, ensuring the wire is completely submerged.
- **Thermal Equilibration:** The cell is placed in a thermostat and allowed to reach the desired measurement temperature.
- **Measurement Cycle:** A constant current is passed through the wire for a very short duration (e.g., 1 second). The change in the wire's resistance, and therefore its temperature, is recorded as a function of time.
- **Data Analysis:** The thermal conductivity is determined from the slope of the line plotting the temperature rise against the logarithm of time[13]. The short measurement time minimizes the effects of convection.
- **Temperature-Dependent Measurements:** The procedure is repeated at various temperatures to obtain the thermal conductivity as a function of temperature.

## Visualizations

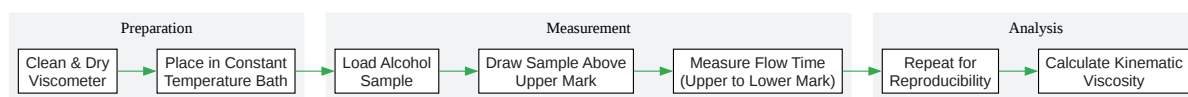
The following diagrams, created using Graphviz (DOT language), illustrate key experimental workflows and logical relationships relevant to the thermophysical properties of branched-chain alcohols.

## Experimental Workflows



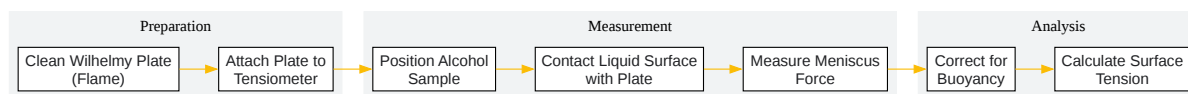
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Caption: Workflow for Vibrating Tube Densitometry.



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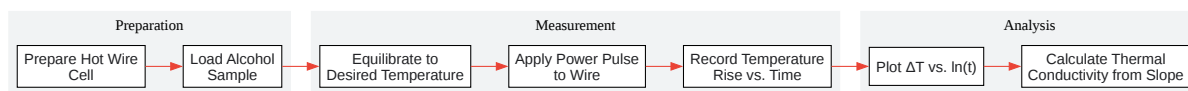
Caption: Workflow for Ostwald Viscometry.



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Caption: Workflow for Wilhelmy Plate Tensiometry.

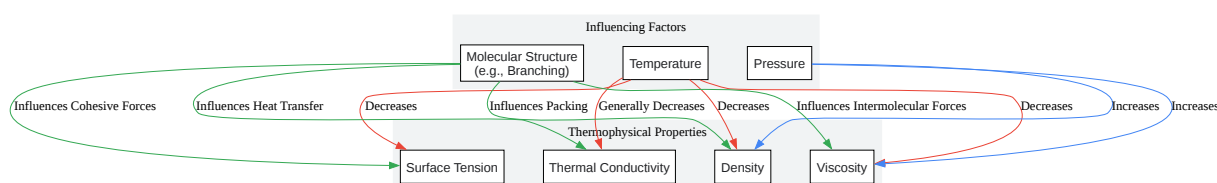




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Caption: Workflow for Transient Hot Wire Method.

## Logical Relationships



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Caption: Factors Influencing Thermophysical Properties.

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